

# In-Depth Technical Guide to m-PEG17-NHS Ester: Properties, Suppliers, and Applications

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## Compound of Interest

Compound Name: *m*-PEG17-NHS ester

Cat. No.: B8106489

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of methoxy-poly(ethylene glycol)-succinimidyl ester (**m-PEG17-NHS ester**), a valuable tool in bioconjugation and drug development. This document details its chemical properties, lists prominent suppliers, and outlines its primary applications, supported by experimental protocols and data.

## Core Properties and Supplier Information

**m-PEG17-NHS ester** is a monodisperse polyethylene glycol (PEG) derivative with a terminal N-hydroxysuccinimide (NHS) ester. The methoxy-capped PEG chain imparts hydrophilicity and reduces immunogenicity of the conjugated molecule, while the NHS ester provides a reactive handle for covalent attachment to primary amines.

CAS Number: 174569-25-6[1][2]

Molecular Formula: C<sub>40</sub>H<sub>75</sub>NO<sub>21</sub>[1]

## Physicochemical and Supplier Data

Property	Value	Supplier Examples
Molecular Weight	~906.02 g/mol	BroadPharm[1], MedKoo Biosciences[3], AxisPharm[2]
Purity	Typically ≥95%	BroadPharm (98%)[1], AxisPharm (≥95%)[2], ChemScene (≥97%)[4]
Appearance	White to off-white solid or viscous oil	
Solubility	Soluble in DMSO, DMF, and other organic solvents. Limited solubility in water.	
Storage	Store at -20°C, desiccated to prevent hydrolysis of the NHS ester.[1][3]	

A variety of chemical suppliers offer **m-PEG17-NHS ester**, including but not limited to:

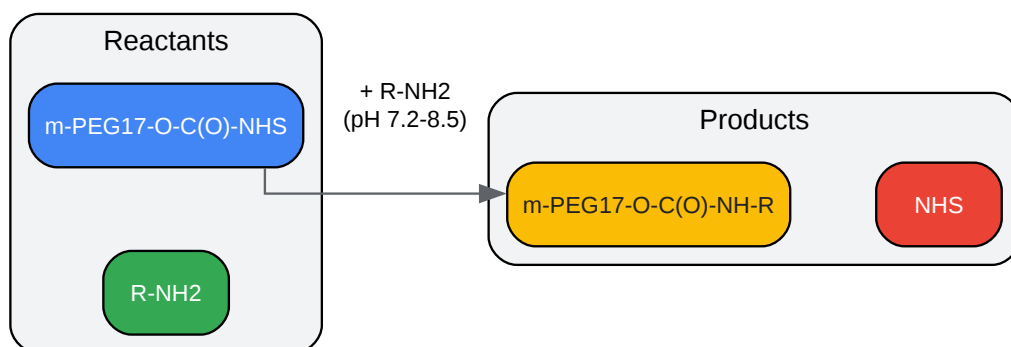
- BroadPharm[1]
- AxisPharm[2]
- MedKoo Biosciences[3]
- ChemScene[4]
- TargetMol[5]
- Chemspace[6]

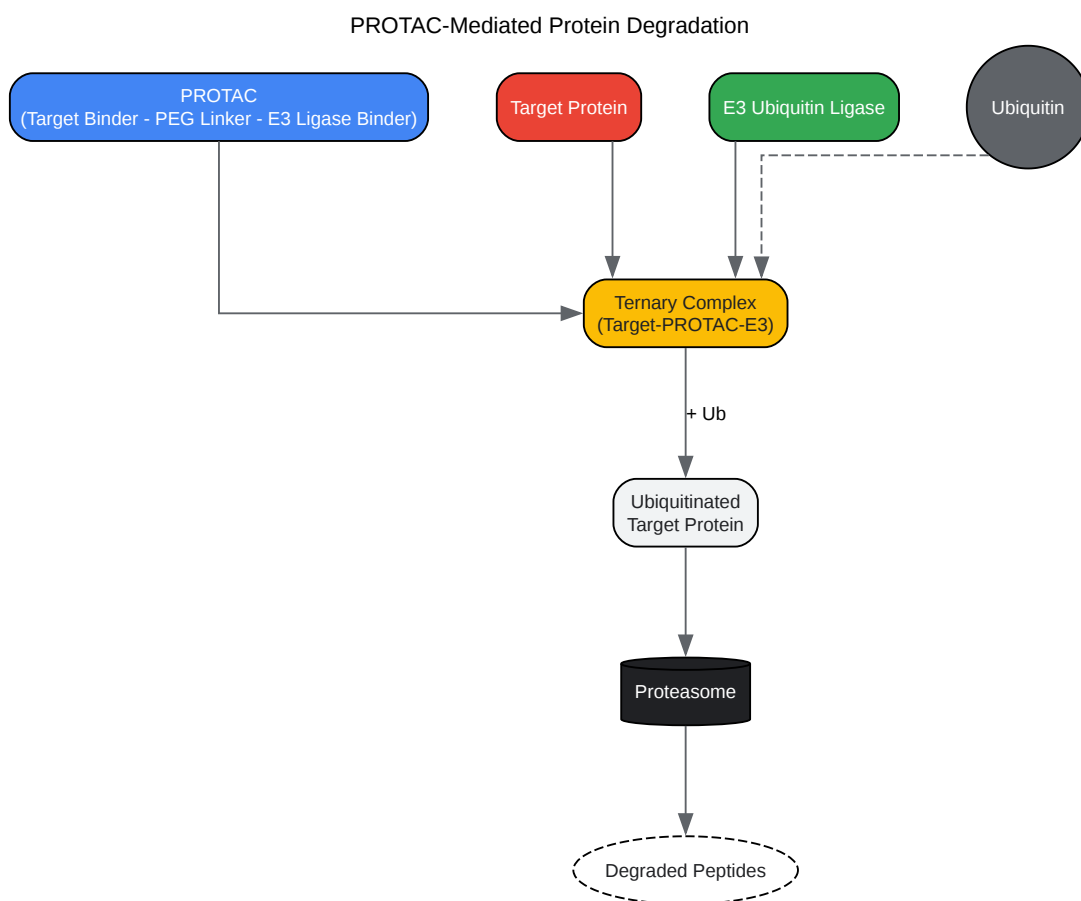
## Mechanism of Action: Amine-Reactive Conjugation

The primary utility of **m-PEG17-NHS ester** lies in its ability to react with primary amines (-NH<sub>2</sub>) present on biomolecules such as proteins (e.g., lysine residues, N-terminus), peptides, and amine-modified oligonucleotides. The reaction, which proceeds efficiently at neutral to slightly

basic pH (7.2-8.5), results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS).<sup>[7]</sup>

## General Reaction of m-PEG17-NHS Ester with a Primary Amine





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## References

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